

Application Notes and Protocols for Testing the Antiviral Efficacy of Neomycin F

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Compound of Interest

Compound Name: *Neomycin F*

CAS No.: *51795-47-2*

Cat. No.: *B1227060*

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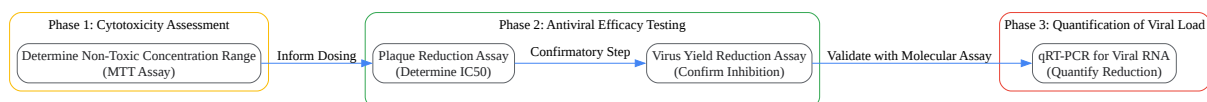
Introduction

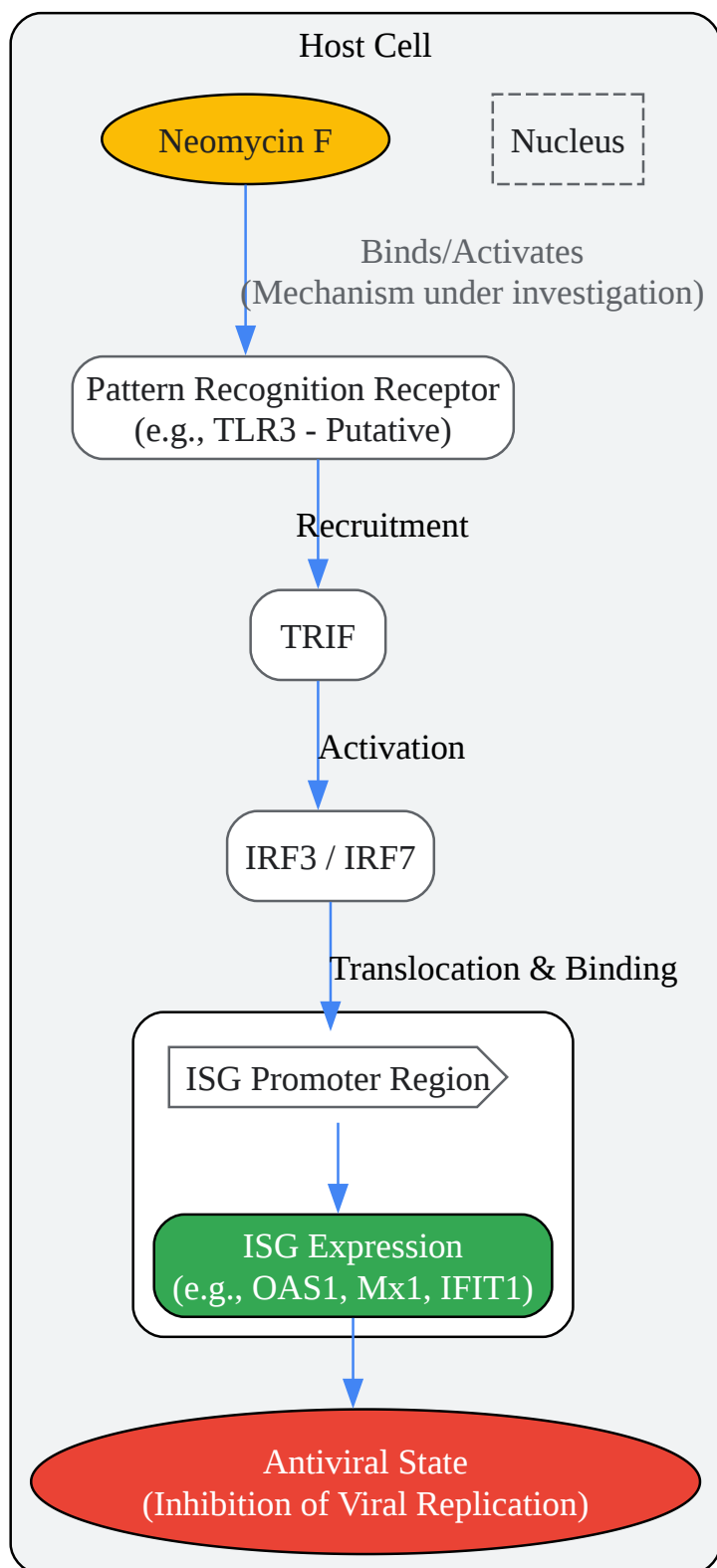
Neomycin F, an aminoglycoside antibiotic, has recently emerged as a potential broad-spectrum antiviral agent. Studies have demonstrated its efficacy against respiratory viruses such as Severe Acute Respiratory Syndrome Coronavirus 2 (SARS-CoV-2) and Influenza A virus.[1][2][3] The antiviral mechanism of **Neomycin F** is of significant interest as it appears to be host-directed, inducing the expression of interferon-stimulated genes (ISGs) to establish an antiviral state.[4][5] Notably, this induction occurs independently of the canonical type I and III interferon receptor signaling pathways, suggesting a novel mechanism of action.[4][5]

These application notes provide a comprehensive experimental framework for researchers to evaluate the antiviral efficacy of **Neomycin F**. The protocols detailed below cover essential in vitro assays to determine cytotoxicity, and antiviral activity, and to quantify the reduction in viral replication.

Key Experimental Workflow

The overall workflow for assessing the antiviral efficacy of **Neomycin F** involves a sequential process of determining the compound's toxicity, evaluating its ability to inhibit viral replication, and quantifying the reduction in viral load.





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References

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